

triethylene glycol monododecyl ether for research use only

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Compound of Interest

Compound Name: *Triethylene glycol monododecyl ether*

Cat. No.: *B050353*

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An In-depth Technical Guide to **Triethylene Glycol Monododecyl Ether** for Research Use

Introduction

Triethylene glycol monododecyl ether, also known by its International Nomenclature of Cosmetic Ingredients (INCI) name, Laureth-3, is a non-ionic surfactant belonging to the polyethylene glycol (PEG) ether family.^[1] Its amphiphilic nature, consisting of a hydrophilic triethylene glycol head and a hydrophobic dodecyl (lauryl) tail, makes it a versatile molecule for a wide range of research applications.^{[1][2]} This technical guide provides an in-depth overview of its physicochemical properties, key research applications, representative experimental protocols, and safety guidelines for researchers, scientists, and drug development professionals.

Physicochemical Properties

The physical and chemical characteristics of **triethylene glycol monododecyl ether** are fundamental to its function as a surfactant and its application in various experimental systems. These properties are summarized in the table below.

Table 1: Physicochemical Properties of **Triethylene Glycol Monododecyl Ether**

Property	Value	Reference
CAS Number	3055-94-5	[2][3][4]
Molecular Formula	C ₁₈ H ₃₈ O ₄	[1][2][4]
Molecular Weight	318.49 g/mol	[2][4]
Synonyms	Laureth-3, C12E3, Dodecyl triethylene glycol ether	[1][5]
Physical Form	Solid or clear, colorless liquid	[2][6]
Melting Point	16 - 17 °C	[3][6]
Boiling Point	181-183 °C at 1 Torr	[3]
Density	0.950 g/cm ³ at 40 °C	[3]
Enthalpy of Vaporization	102.7 kJ/mol at 490 K	[4]
Critical Micelle Conc. (CMC)	0.058 mM (in water at 25°C)	

| Hydrophilic-Lipophilic Balance (HLB) | ~9.4 (Calculated using Griffin's Method) |[7] |

Hydrophilic-Lipophilic Balance (HLB)

The HLB value is a measure of the degree to which a surfactant is hydrophilic or lipophilic.[7] For non-ionic surfactants, it is calculated using Griffin's method: $HLB = 20 * (\text{Molecular mass of hydrophilic part} / \text{Total molecular mass})$. [7] An HLB of approximately 9.4 positions **triethylene glycol monododecyl ether** as a good wetting and spreading agent and an effective oil-in-water (O/W) emulsifier.[7]

Table 2: General HLB Scale and Surfactant Function

HLB Value	Application
3 - 6	Water-in-Oil (W/O) emulsifier
7 - 9	Wetting and spreading agent
8 - 16	Oil-in-Water (O/W) emulsifier
13 - 16	Detergent
16 - 18	Solubilizer or hydrotrope

Source:[7]

Key Research Applications

The unique properties of **triethylene glycol monododecyl ether** make it a valuable tool in several areas of scientific research.

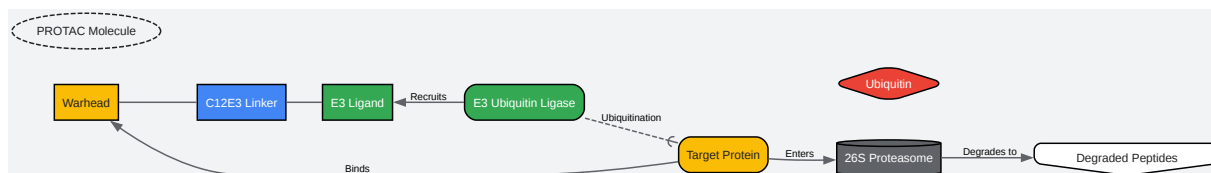
Surfactant Properties and Micelle Formation

As a surfactant, **triethylene glycol monododecyl ether** lowers the surface tension between two liquids or between a liquid and a solid. In aqueous solutions, above a specific concentration known as the critical micelle concentration (CMC), individual surfactant molecules (monomers) aggregate to form micelles.[8] This process sequesters the hydrophobic tails from the water, creating a hydrophobic core within a hydrophilic shell, which can be used to solubilize non-polar substances.

Diagram of C12E3 monomer and micelle formation.

Application in Targeted Protein Degradation (PROTACs)

A significant modern application of **triethylene glycol monododecyl ether** is in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[9] PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins by hijacking the cell's own ubiquitin-proteasome system. In this context, the triethylene glycol moiety serves as a flexible, hydrophilic linker connecting a ligand that binds to the target protein (the "warhead") to another ligand that recruits an E3 ubiquitin ligase.[9] This proximity forces the ubiquitination of the target protein, marking it for destruction by the proteasome.[9]



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Signaling pathway of a PROTAC utilizing a C12E3 linker.

Other Research Applications

- **Membrane Biology:** It has been used to study the sodium current of the squid giant axon, indicating its utility in modulating ion channel activity.
- **Cellular Assays:** It is known to effectively release histamine from the cell granules of rat peritoneal mast cells, making it a useful reagent in studies of cellular degranulation and allergic responses.^[10]
- **Formulation Science:** In drug development, it can act as a solubilizer or emulsifier to enhance the solubility and bioavailability of poorly soluble drug candidates.^[11]

Experimental Protocols

Detailed experimental protocols are highly specific to the application. The following sections provide a generalized procedure for solution preparation and an illustrative workflow for its use in PROTAC synthesis.

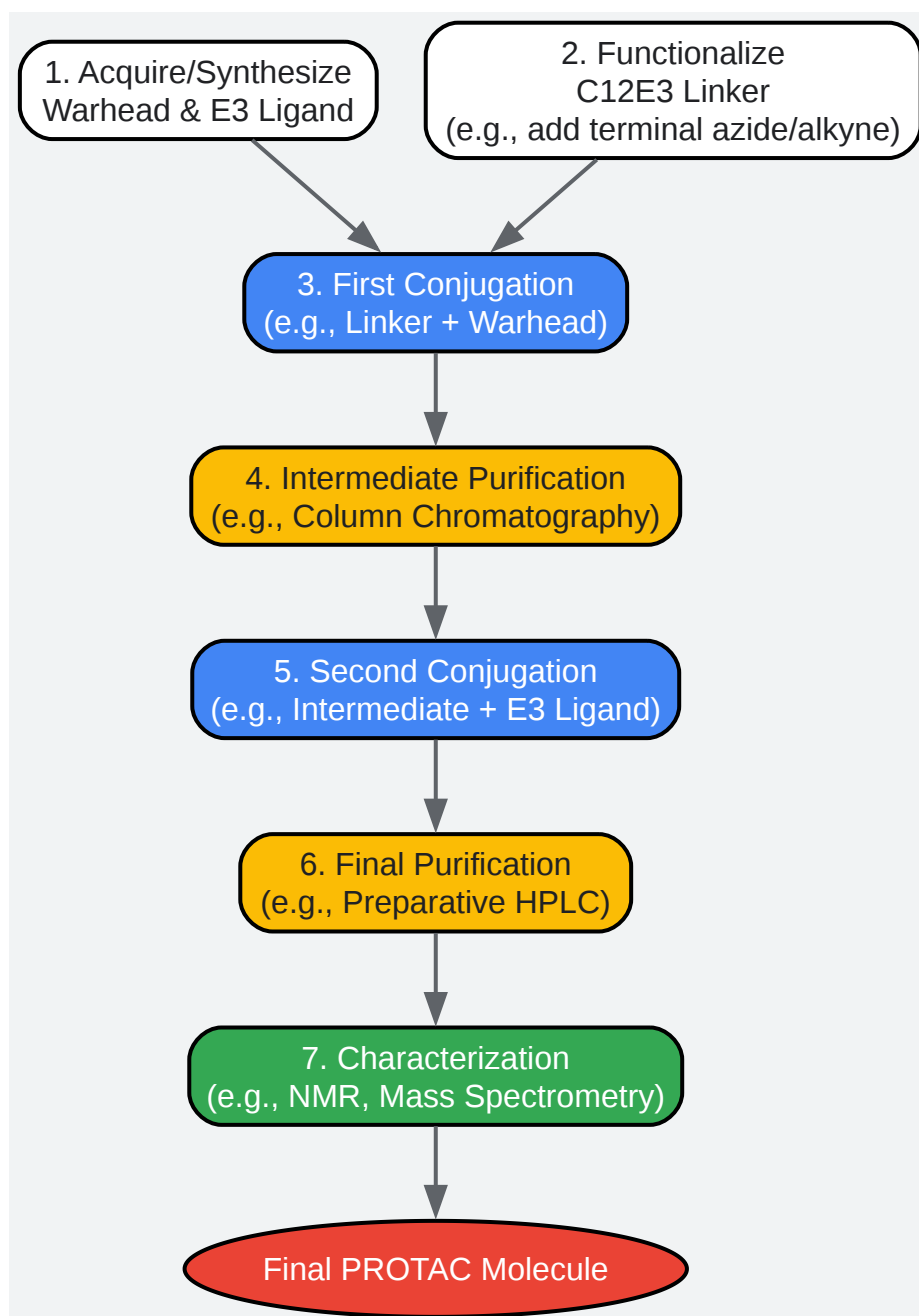
General Protocol for Aqueous Solution Preparation

- **Calculate Mass:** Determine the mass of **triethylene glycol monododecyl ether** required to achieve the desired molar concentration for a given volume of solvent (e.g., ultrapure water, PBS).

- $\text{Mass (g)} = \text{Molar Conc. (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
- Weighing: As the melting point is near room temperature (16-17 °C), the compound may be a solid or a viscous liquid.^{[3][6]} If solid, weigh it directly. If liquid, warm the container gently to ensure homogeneity before weighing or pipetting by mass.
- Dissolution: Add the weighed compound to the desired volume of solvent in an appropriate container.
- Mixing: Stir the solution using a magnetic stirrer. Gentle heating (e.g., to 30-40 °C) may be applied to facilitate dissolution, especially for concentrations well above the CMC.
- Storage: Store the stock solution in a tightly sealed container. For long-term storage, refrigeration may be appropriate, though the solution should be brought to room temperature and checked for clarity before use.

Illustrative Workflow for PROTAC Synthesis

This workflow outlines the key steps in synthesizing a PROTAC using **triethylene glycol monododecyl ether** as a linker. The specific chemical reactions (e.g., click chemistry, amide coupling) will depend on the functional groups appended to the linker, warhead, and E3 ligand.



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Experimental workflow for a typical PROTAC synthesis.

Safety and Handling

While some safety data sheets indicate that **triethylene glycol monododecyl ether** is not classified as a hazardous substance, it is crucial to follow good laboratory practices.^{[6][12]}

Table 3: Safety and Handling Guidelines

Aspect	Recommendation	Reference
Handling	Use in a well-ventilated area. Avoid breathing mist or vapors. Avoid contact with skin and eyes.	[6] [13]
Personal Protective Equipment (PPE)	Wear safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.	[6] [13]
Storage	Keep container tightly closed. Store in a cool, dark place away from strong oxidizing agents.	[6]
Spill	Absorb with liquid-binding material (e.g., sand, vermiculite). Evacuate personnel to a safe area if the spill is large.	[13] [14]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[6] [13]
First Aid (Skin)	Wash with plenty of soap and water.	[13]
Incompatibility	Strong oxidizing agents.	[2]

| Fire | Combustible. Use dry chemical, CO₂, water spray, or alcohol-resistant foam. [\[2\]](#) |

Always consult the most current Safety Data Sheet (SDS) provided by the supplier before use. [\[6\]](#)[\[13\]](#)

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